

An In-depth Technical Guide on the Physicochemical Properties of p-tert-Butylcatechol

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Compound of Interest

Compound Name: *Butylcatechol*

Cat. No.: *B8746635*

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Introduction

4-tert-**Butylcatechol** (TBC), with the CAS number 98-29-3, is an organic compound that is a derivative of catechol.[1] It presents as a white to light-yellow crystalline solid at room temperature.[1][2] TBC is a crucial chemical intermediate and additive in various industrial applications, primarily valued for its potent antioxidant and polymerization-inhibiting properties.[3][4][5] Its efficacy as a stabilizer is notably higher than that of hydroquinone, being 25 times more effective at 60°C.[1][5] This guide provides a comprehensive overview of the core physicochemical properties of p-tert-**butylcatechol**, detailed experimental protocols for its synthesis and analysis, and a review of its mechanisms of action, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The following tables summarize the key physicochemical data for p-tert-**butylcatechol**, compiled from various sources.

Table 1: General and Physical Properties

Property	Value	References
IUPAC Name	4-(tert-butyl)benzene-1,2-diol	[6]
Synonyms	p-tert-Butylcatechol, TBC, 4-TBC	[1][7]
CAS Number	98-29-3	[6]
Molecular Formula	C ₁₀ H ₁₄ O ₂	[1]
Molecular Weight	166.22 g/mol	[6]
Appearance	White to light yellow crystalline solid or powder	[1][2]
Melting Point	52-55 °C	[1][8]
Boiling Point	285 °C	[1][8]
Density	1.049 g/cm ³	[8]
Vapor Pressure	<1 hPa (at 25 °C)	[8][9]
Flash Point	>113 °C (>230 °F)	[8]
Refractive Index	n _{20/D} 1.508	[8]

Table 2: Thermodynamic Properties

Property	Value	References
Critical Temperature (T _c)	775 K	[10]
Critical Pressure (P _c)	37.00 bar	[10]
Critical Density (ρ _c)	1.79 mol/L	[10]
Enthalpy of Fusion (Δ _{fus} H)	15.1 kJ/mol (at 330.4 K)	[10]
Enthalpy of Sublimation (Δ _{sub} H°)	99.2 ± 0.9 kJ/mol	[10]
Enthalpy of Vaporization (Δ _{vap} H°)	96.5 ± 2.8 kJ/mol	[10]

Table 3: Solubility and Partitioning Properties

Property	Value	References
Water Solubility	0.2 g/100 mL (at 25 °C)	[11]
Solubility in Organic Solvents	Soluble in methanol, ether, acetone, alcohol	[1]
LogP (Octanol/Water Partition Coefficient)	1.98 (at 25 °C)	[9]
pKa	9.92 ± 0.10 (Predicted)	[11]

Table 4: Spectral Data Summary

Technique	Key Features	References
¹ H NMR	Spectra available in databases.	[6][12]
¹³ C NMR	Spectra available in databases.	[13]
Infrared (IR) Spectroscopy	Spectra available in databases.	[6][13]
Mass Spectrometry (MS)	Mass spectra (electron ionization) available.	[6][13]
UV-Vis Spectroscopy	Exhibits a distinct UV absorbance curve, useful for concentration monitoring.	[14]

Experimental Protocols

Synthesis of p-tert-butylcatechol via Friedel-Crafts Alkylation

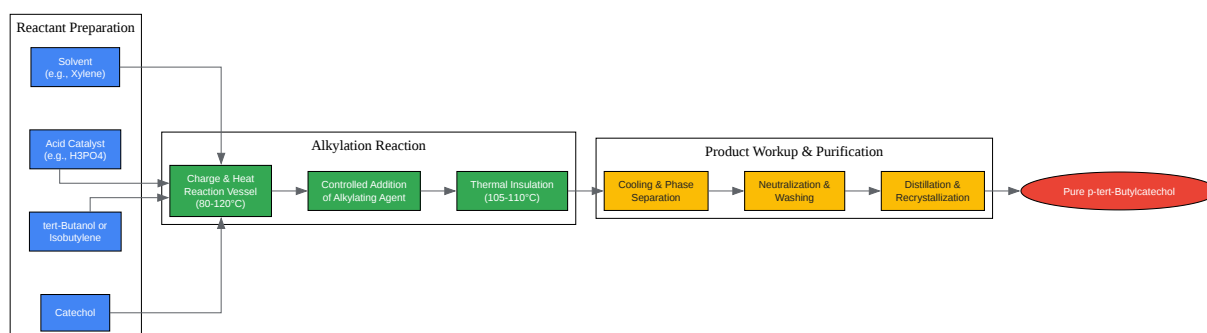
A common method for synthesizing p-tert-**butylcatechol** is the Friedel-Crafts alkylation of catechol with an alkylating agent like isobutylene or tert-butanol.[1]

Materials:

- Catechol
- tert-Butanol or Isobutylene
- Acid catalyst (e.g., phosphoric acid, sulfuric acid, or an acidic ion-exchange resin)[1][15]
- Solvent (e.g., xylene)
- Sodium carbonate solution (for neutralization)
- Water (for washing)
- Petroleum ether (for recrystallization)

Procedure:

- A reaction vessel is charged with catechol, the chosen solvent (xylene), and the acid catalyst.
- The mixture is heated to the reaction temperature (e.g., 80-120 °C).[2]
- The alkylating agent (isobutylene gas or a xylene solution of tert-butanol) is added dropwise or introduced at a controlled rate over a period of 4-8 hours.[2]
- After the addition is complete, the reaction is maintained at a specific temperature (e.g., 105-110 °C) for a set duration (0-5 hours) to ensure completion.[2]
- The reaction mixture is then cooled and allowed to stand.
- The organic layer is separated and neutralized with a sodium carbonate solution, followed by washing with water to remove any remaining acid and salts.
- The crude product is then purified, typically by reduced pressure distillation followed by recrystallization from a solvent like petroleum ether to yield the final p-tert-**butylcatechol** product.



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Caption: Workflow for the synthesis of p-tert-**butyl**catechol.

Determination of Physicochemical Properties

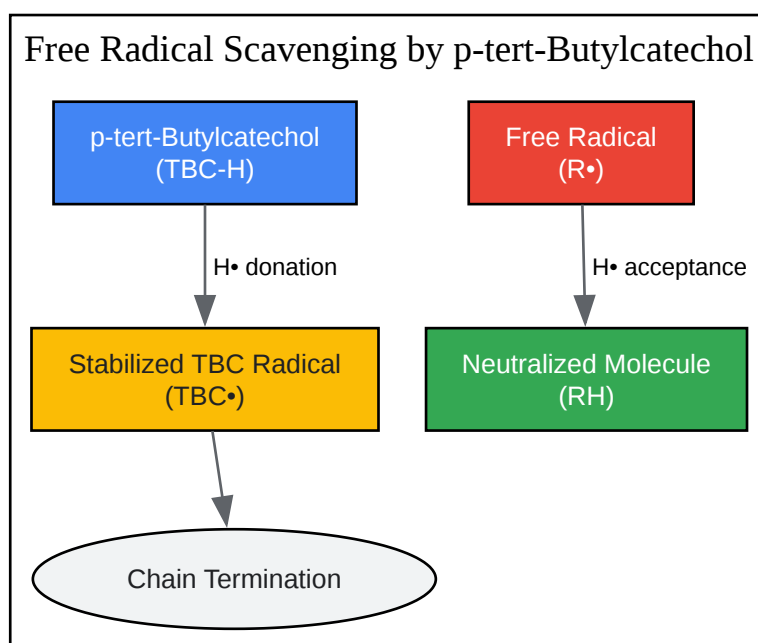
- **Melting Point:** The melting point can be determined using a standard capillary melting point apparatus. A small, dry sample is packed into a capillary tube, which is then heated in a controlled manner. The temperature range from the first appearance of liquid to the complete melting of the solid is recorded.
- **Boiling Point:** The boiling point is determined by distillation at atmospheric pressure. The temperature at which the liquid boils and its vapor is in equilibrium with the liquid is recorded.
- **Solubility:** To determine solubility, a known amount of p-tert-**butyl**catechol is added to a specific volume of a solvent at a constant temperature. The mixture is agitated until equilibrium is reached, and the concentration of the dissolved solute is measured.

- Spectroscopic Analysis:
 - NMR (^1H and ^{13}C): Nuclear Magnetic Resonance spectroscopy is used to confirm the chemical structure. A sample is dissolved in a deuterated solvent (e.g., CDCl_3), and the spectrum is recorded to identify the chemical shifts and coupling constants of the protons and carbon atoms.[\[13\]](#)
 - IR: Infrared spectroscopy is used to identify the functional groups present in the molecule, particularly the O-H and aromatic C-H stretching vibrations.[\[6\]](#)
 - UV-Vis: Ultraviolet-Visible spectroscopy is employed to study the electronic transitions within the molecule. It is particularly useful for quantitative analysis, such as monitoring the concentration of TBC in monomer streams.[\[14\]](#)

Mechanism of Action and Biological Relevance

Antioxidant Activity

The primary function of p-tert-**butylcatechol** in many applications is its ability to act as an antioxidant.[\[3\]](#) It effectively scavenges free radicals, which are highly reactive species that can initiate damaging chain reactions leading to the degradation of materials like polymers, rubbers, and oils.[\[3\]](#)[\[16\]](#) The antioxidant mechanism involves the donation of a hydrogen atom from one of its hydroxyl groups to a free radical ($\text{R}\cdot$), thereby neutralizing it. The resulting TBC radical is stabilized by resonance and the steric hindrance of the bulky tert-butyl group, making it less reactive and unable to propagate the chain reaction.[\[15\]](#)

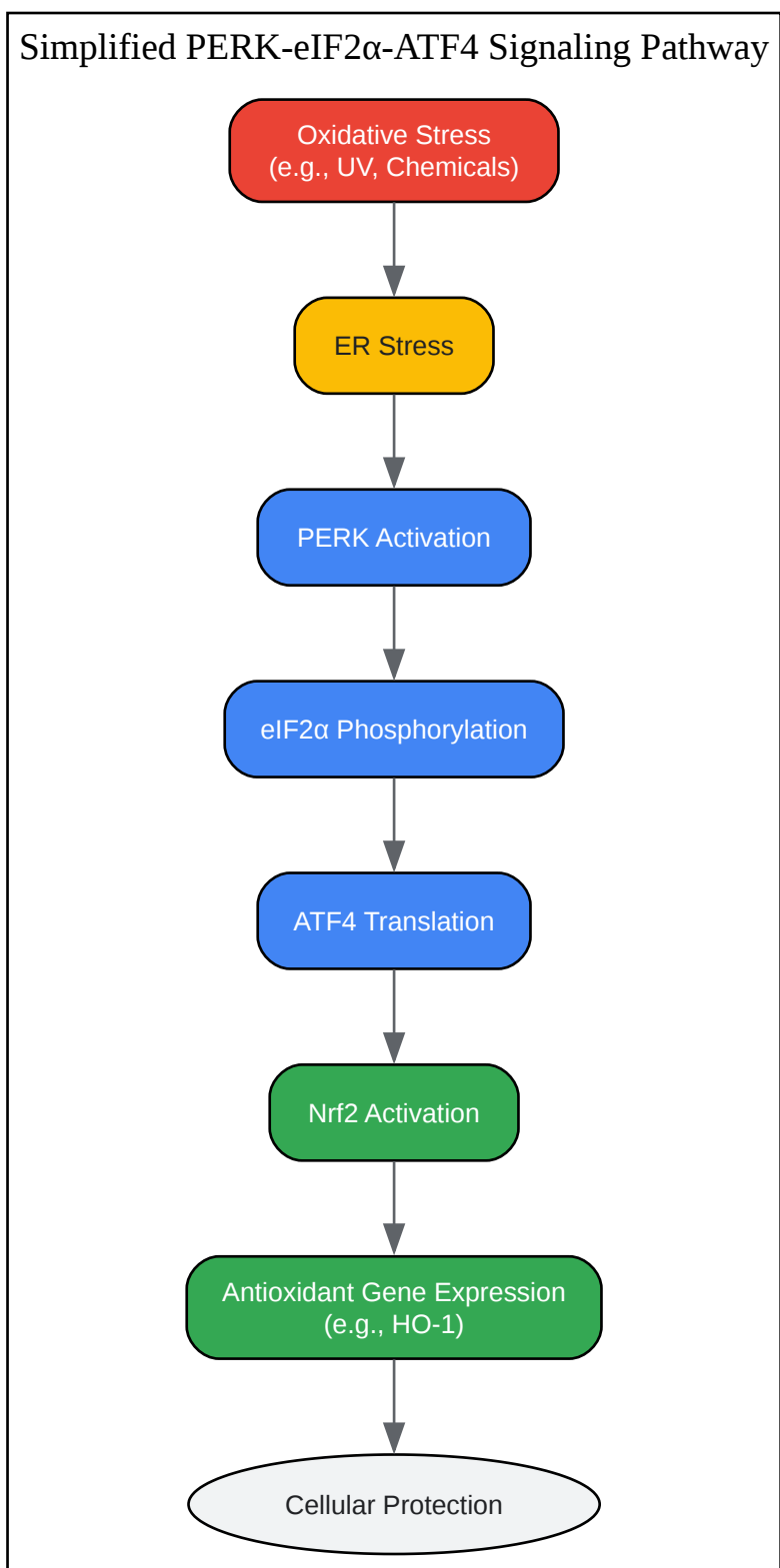


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Caption: Antioxidant mechanism of p-tert-**butyl**catechol.

Involvement in Cellular Signaling

In biological systems, oxidative stress can lead to cellular damage and apoptosis. p-tert-**Butylcatechol** and other catechol derivatives are known to interact with cellular antioxidant response pathways.[17] One such pathway involves the PERK-eIF2 α -ATF4 axis, which is activated under endoplasmic reticulum (ER) stress, often induced by oxidative stress. This pathway can lead to the expression of antioxidant genes through the transcription factor Nrf2, providing a protective mechanism for cells like melanocytes against chemical or UV-induced damage.[17]

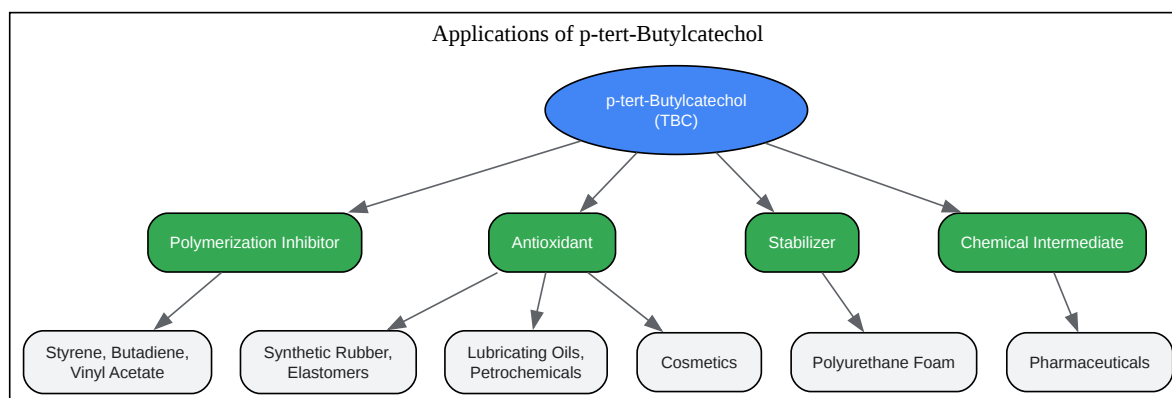


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Caption: Role of catechols in cellular antioxidant response.

Applications

The unique properties of p-tert-**butylcatechol** lead to its use in a wide range of applications.



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Caption: Key industrial applications of p-tert-**butylcatechol**.

- **Polymerization Inhibitor:** Its primary use is to prevent the premature polymerization of reactive monomers such as styrene, butadiene, and vinyl acetate during manufacturing, storage, and transport.[4][14]
- **Antioxidant:** It is incorporated into synthetic rubbers, plastics, oils, and lubricants to prevent oxidative degradation, thereby extending their service life and maintaining their physical properties.[3][9][16]
- **Stabilizer:** TBC is used as a stabilizer in the production of polyurethane foam and polyester resins.[11][18]
- **Chemical Intermediate:** It serves as a precursor in the synthesis of pharmaceuticals and other specialty chemicals.[16][19]

Safety and Handling

p-tert-**Butylcatechol** is classified as harmful if swallowed or in contact with skin, and it can cause severe skin burns and eye damage.[20][21] It may also cause an allergic skin reaction.[20] It is very toxic to aquatic life with long-lasting effects.[20][21]

Handling Precautions:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, eye protection, and face protection.[20][22]
- Ventilation: Use in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or vapors.[23][24]
- Storage: Store in a cool, dry, well-ventilated place below +30°C, away from incompatible materials like strong oxidizing agents.[8] The substance is hygroscopic.[11]
- Spills: In case of a spill, avoid creating dust. Sweep up the solid material and place it in a suitable container for disposal.[20][24]

Conclusion

p-tert-**Butylcatechol** is a versatile and industrially significant compound with well-characterized physicochemical properties. Its utility is primarily derived from its exceptional ability to inhibit polymerization and act as an antioxidant. A thorough understanding of its properties, synthesis, and mechanisms of action is essential for its safe and effective application in research and industry, including its potential relevance in the fields of material science and drug development.

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